

# Technical Guide: Physicochemical Properties of 2,4-Dichloro-5-(chloromethyl)pyrimidine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	2,4-Dichloro-5-(chloromethyl)pyrimidine
Cat. No.:	B1314503

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This technical guide provides a concise overview of the available solubility data for **2,4-Dichloro-5-(chloromethyl)pyrimidine**. It also outlines common experimental protocols for determining the solubility of pyrimidine derivatives, which can be adapted for this specific compound. While the broader class of pyrimidine derivatives is known for a wide range of biological activities, a specific signaling pathway for **2,4-Dichloro-5-(chloromethyl)pyrimidine** has not been identified in the reviewed literature.

## Physicochemical Properties

Property	Value	Source
Molecular Formula	C <sub>5</sub> H <sub>3</sub> Cl <sub>3</sub> N <sub>2</sub>	[1]
Molecular Weight	197.45 g/mol	[2]
Appearance	White to cream solid	[1]
CAS Number	7627-38-5	[1][2]

## Solubility Data

Currently, publicly available quantitative solubility data for **2,4-Dichloro-5-(chloromethyl)pyrimidine** is limited. The following table summarizes the known data point.

Further experimental investigation is required to determine its solubility in a broader range of solvents and temperatures.

Solvent	Temperature (°C)	Solubility (g/L)	Classification
Water	25	2.4	Slightly soluble[1]

## Experimental Protocols for Solubility Determination

The following are generalized but detailed methodologies for determining the solubility of pyrimidine derivatives, which can be applied to **2,4-Dichloro-5-(chloromethyl)pyrimidine**.

### Thermodynamic (Equilibrium) Solubility Assay

This method determines the equilibrium solubility of a compound in a specific solvent.

#### Workflow for Thermodynamic Solubility Assay



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## References

- 1. Page loading... [guidechem.com]
- 2. scbt.com [scbt.com]
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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)